

# 3-Amino-2,5-dichloropyridine: A Technical Overview of its Physical Properties

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## Compound of Interest

Compound Name: 3-Amino-2,5-dichloropyridine

Cat. No.: B019286

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This technical guide provides an in-depth analysis of the physical characteristics of **3-Amino-2,5-dichloropyridine**, a key intermediate in the pharmaceutical and agrochemical industries. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its melting point and appearance, along with standardized protocols for their determination.

## Core Physical Properties

**3-Amino-2,5-dichloropyridine** is a substituted pyridine derivative with the chemical formula  $C_5H_4Cl_2N_2$ . Its physical state and melting point are critical parameters for its identification, purity assessment, and handling in a laboratory setting.

## Data Presentation

The physical properties of **3-Amino-2,5-dichloropyridine** are summarized in the table below. The data represents a range of values reported across various chemical suppliers and databases.

Property	Observation
Appearance	Yellow to brown crystalline powder.
White to yellow to brown crystals or powder. <a href="#">[1]</a>	
Powder. <a href="#">[2]</a>	
Melting Point	124-129 °C <a href="#">[2]</a>
120-122 °C <a href="#">[3]</a>	

## Experimental Protocols

Accurate determination of the melting point and a precise description of the appearance are fundamental to the quality control of chemical substances. The following are detailed methodologies for these key experiments.

### Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity.[\[3\]](#) Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C, while impurities tend to depress and broaden the melting range. The capillary method is a widely accepted and utilized technique.[\[3\]](#)  
[\[4\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar heated metal block apparatus)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Watch glass or weighing paper

Procedure:

- **Sample Preparation:** The sample must be completely dry and in a fine powdered form to ensure efficient and reproducible heat transfer.[3] If necessary, grind the crystalline sample into a fine powder using a clean mortar and pestle.[3]
- **Packing the Capillary Tube:** Press the open end of a capillary tube into a small amount of the powdered sample on a watch glass. Tap the sealed end of the tube gently on a hard surface to pack the powder down. The packed sample should form a column of 2.5-3.5 mm in height. [4]
- **Initial Rapid Determination (Optional):** To save time, a rapid heating rate can be used to determine an approximate melting point.
- **Accurate Melting Point Determination:**
  - Place the packed capillary tube into the heating block of the melting point apparatus.
  - Set the heating rate to increase the temperature slowly, approximately 1-2°C per minute, especially when approaching the expected melting point.[4]
  - Observe the sample through the magnifying lens.
  - Record the temperature at which the first sign of melting is observed (the substance begins to collapse or liquefy).
  - Record the temperature at which the entire sample has turned into a clear liquid.
  - The recorded range between these two temperatures is the melting point range of the substance.
- **Repeatability:** For accuracy, it is recommended to perform at least two careful determinations and ensure the values are consistent.

## Determination of Physical Appearance

The visual inspection of a chemical compound is a critical first step in its characterization and quality assessment.[5][6] It provides immediate information about the substance's state, color, and form.

#### Apparatus:

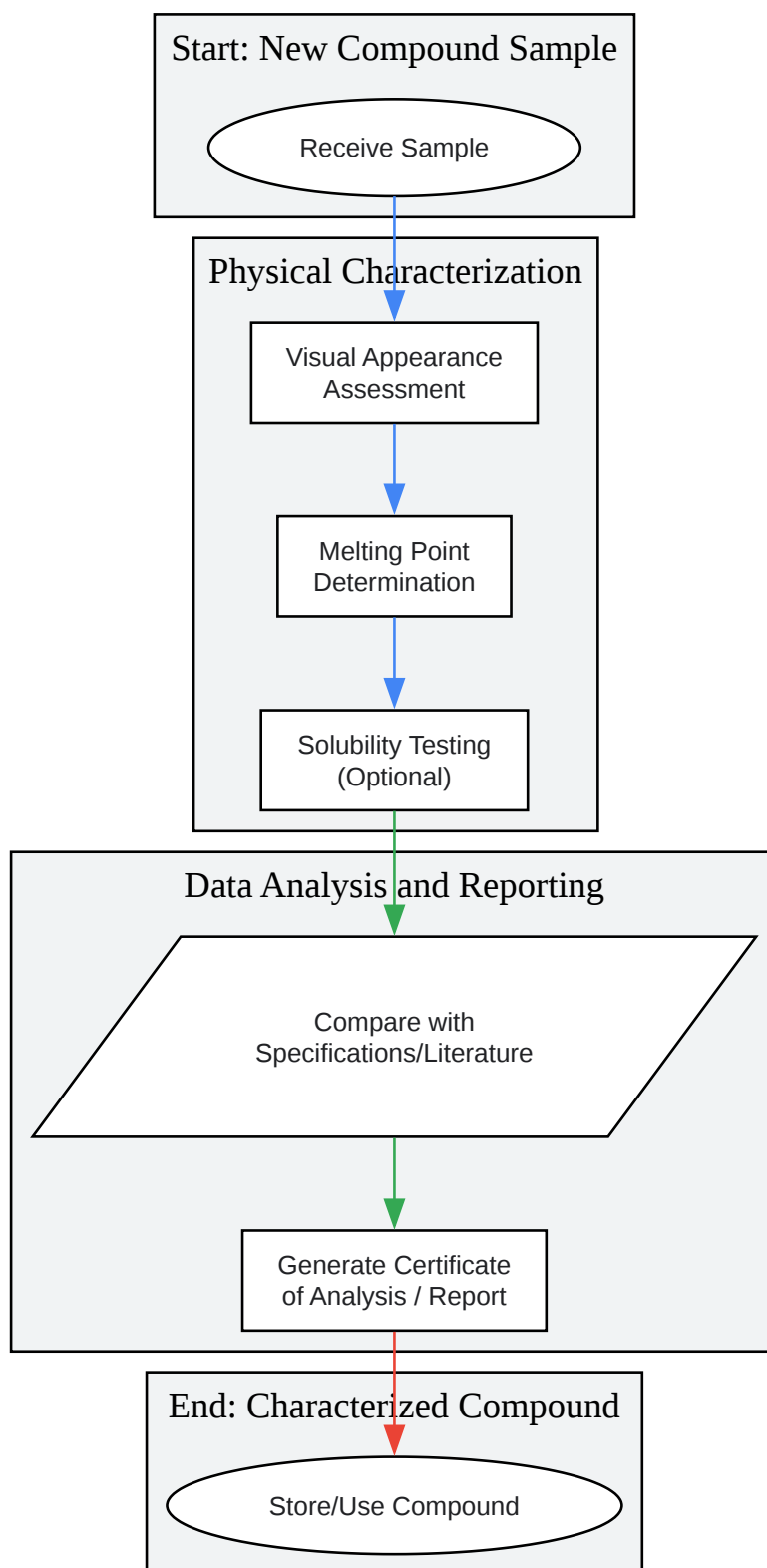
- Clean, dry watch glass or container
- Spatula
- Well-lit area with a neutral background (e.g., white and black backgrounds)[7]

#### Procedure:

- Sample Preparation: Place a small, representative sample of the substance onto a clean, dry watch glass using a spatula.
- Visual Examination:
  - Observe the sample under good lighting conditions.
  - Color: Describe the color of the substance (e.g., white, off-white, yellow, brown).
  - Form/Morphology: Describe the physical form of the solid (e.g., crystalline powder, crystals, amorphous powder). Note any distinct crystal shapes if observable.
  - Homogeneity: Examine the sample for any visible impurities or lack of uniformity in color or texture.
- Documentation: Record the observations in a detailed and descriptive manner.

## Visualization of Physical Characterization Workflow

The following diagram illustrates the logical workflow for the physical characterization of a chemical compound like **3-Amino-2,5-dichloropyridine**.



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Caption: Workflow for the Physical Characterization of a Chemical Compound.

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